

Application Note: Synthesis of Ethenyl(triphenyl)germane via Radical-Initiated Hydrogermylation

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Compound of Interest

Compound Name: Ethenyl(triphenyl)germane

Cat. No.: B15398638

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Abstract

This application note details a protocol for the synthesis of **ethenyl(triphenyl)germane**, a valuable organogermanium reagent in organic synthesis and materials science. The described method utilizes a triethylborane-initiated radical hydrogermylation of acetylene with triphenylgermane. This approach offers a straightforward and selective route to the desired vinylgermane. The protocol is intended for researchers in synthetic chemistry and drug development, providing a clear methodology and expected outcomes.

Introduction

Vinylgermanes are versatile synthetic intermediates, participating in various cross-coupling reactions and functional group transformations. The hydrogermylation of alkynes represents one of the most direct and atom-economical methods for their preparation. While numerous catalysts can facilitate this transformation, radical-initiated pathways offer a distinct advantage, often proceeding under mild conditions. This note describes a protocol for the hydrogermylation of acetylene gas with triphenylgermane, initiated by triethylborane, to yield **ethenyl(triphenyl)germane**.

Reaction Scheme

Caption: Workflow for the synthesis of **ethenyl(triphenyl)germane**.

Safety Precautions

- This reaction should be performed in a well-ventilated fume hood.
- Triphenylgermane and triethylborane are toxic and should be handled with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Triethylborane is pyrophoric and must be handled under an inert atmosphere.
- Acetylene is a flammable gas; ensure there are no ignition sources nearby.

Conclusion

The described protocol provides a reliable method for the synthesis of **ethenyl(triphenyl)germane** via a triethylborane-initiated radical hydrogermylation. This application note serves as a practical guide for researchers requiring access to this versatile synthetic building block.

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